

Introduction: The Versatility of an Unsaturated Fatty Alcohol

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Compound of Interest

Compound Name: *Oleyl Alcohol*

Cat. No.: *B041930*

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Oleyl Alcohol, identified by its CAS number 143-28-2, is an 18-carbon unsaturated fatty alcohol that holds a significant position in the landscape of pharmaceutical sciences.^[1] Chemically known as (Z)-9-Octadecen-1-ol, its structure features a cis-double bond between the 9th and 10th carbon atoms, a characteristic that imparts fluidity and a unique set of physicochemical properties distinct from its saturated counterpart, stearyl alcohol.^{[1][2]} Originally derived from natural sources like fish oil and olive oil, it can also be produced synthetically.^{[3][4][5]} This guide, designed for researchers, scientists, and drug development professionals, delves into the core technical aspects of **Oleyl Alcohol**, exploring its synthesis, mechanisms of action, and critical applications in modern drug delivery systems. Its role extends beyond a simple excipient; it functions as a nonionic surfactant, emulsifier, emollient, and, most notably, a powerful penetration enhancer, making it an invaluable tool in the formulation of topical and transdermal drug products.^[2]

Physicochemical Profile

A thorough understanding of **Oleyl Alcohol**'s properties is fundamental to its effective application in pharmaceutical formulations. It is a colorless to pale yellow oily liquid at room temperature, a direct consequence of the kink in its hydrocarbon chain caused by the cis-double bond.^{[1][3]} This prevents the close packing that characterizes saturated fatty alcohols, which are typically waxy solids. Its amphiphilic nature, possessing a long hydrophobic carbon chain and a hydrophilic hydroxyl group, governs its behavior as a surfactant and emulsifier.^[1]

Property	Value	References
CAS Number	143-28-2	[1][6]
Molecular Formula	C ₁₈ H ₃₆ O	[1][6]
Molecular Weight	268.48 g/mol	[6][7]
Appearance	Clear, colorless to pale yellow viscous liquid	[1][3][8]
Odor	Faint, fatty odor	[6][9]
Melting Point	0-5.0 °C	[3][6][10]
Boiling Point	207 °C at 13 mmHg	[3][6][10]
Density	~0.849 g/mL at 25 °C	[6][10]
Refractive Index	n _{20/D} ~1.46	[6][10]
Solubility	Insoluble in water; Soluble in ethanol, ether, and organic solvents.	[1][6][9]
Stability	Stable. Combustible. Incompatible with strong acids and strong oxidizing agents.	[3][6]

Synthesis and Manufacturing Insights

The industrial production of **Oleyl Alcohol** is primarily achieved through methods that preserve the crucial carbon-carbon double bond. Understanding these synthetic routes is vital for anticipating potential impurities and ensuring batch-to-batch consistency.

1. **Bouveault–Blanc Reduction**: This classic method is a cornerstone for producing **Oleyl Alcohol** from natural esters.[4][5] It involves the reduction of oleic acid esters (like ethyl oleate or butyl oleate) using metallic sodium in the presence of an absolute alcohol, such as ethanol or butanol.[3][5][11] The key advantage of this reaction is its selectivity; it reduces the ester group to an alcohol without affecting the C=C double bond, which would be susceptible to hydrogenation under standard catalytic conditions.[5] The process typically involves refluxing

the ester with sodium, followed by saponification of any unreacted ester and subsequent purification steps like crystallization and distillation.[11]

2. Catalytic Hydrogenation: An alternative manufacturing process involves the high-pressure hydrogenation of oleic acid or its esters (e.g., triolein) using specific catalysts.[3][4] To prevent the saturation of the double bond, specialized catalysts like zinc chromite are employed.[4][12] More recent research has also explored the use of sodium borohydride (NaBH_4) for the liquid-phase reduction of methyl oleate, demonstrating a pathway to selectively synthesize **Oleyl Alcohol** with high yields.[13]

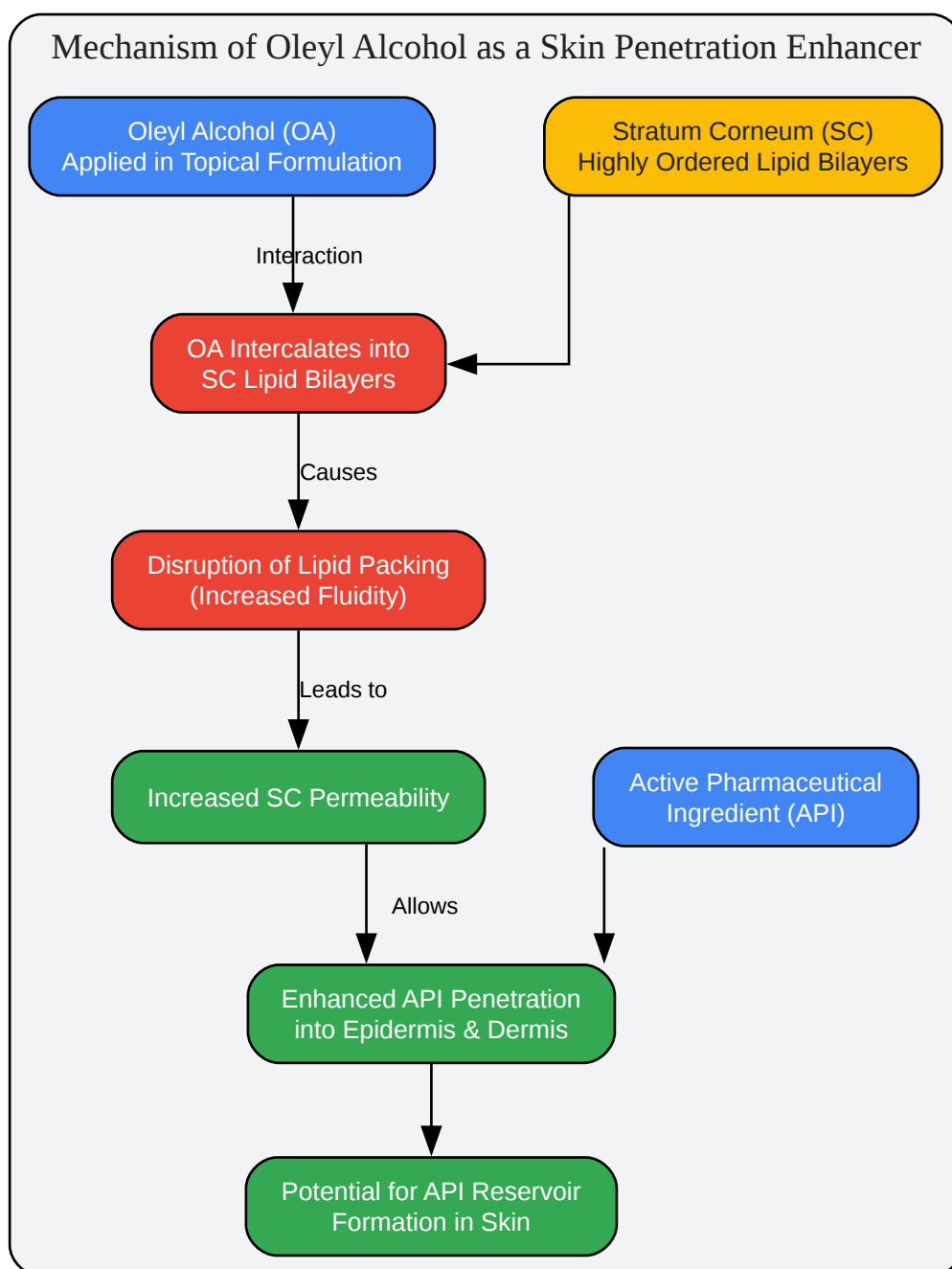
The choice of synthesis route impacts the final product's purity profile. Material sourced from natural oils may contain traces of other fatty alcohols (e.g., saturated ones like stearyl alcohol), which can influence the formulation's physical properties.[14]

Mechanism of Action in Drug Delivery: A Penetration Enhancer

Oleyl Alcohol is widely recognized as a chemical penetration enhancer, a substance that reversibly decreases the barrier resistance of the stratum corneum, thereby facilitating the transport of active pharmaceutical ingredients (APIs) into the skin.[15][16] Its mechanism is primarily centered on its interaction with the intercellular lipids of the stratum corneum.

The long, kinked alkyl chain of **Oleyl Alcohol** integrates into the highly ordered lipid bilayers of the skin.[8][15] This disrupts the tight packing of the lipids, increasing their fluidity and creating "free volume" or disordered domains within the bilayer structure.[15][17] This fluidization of the lipid matrix enhances the diffusion of drug molecules through this primary barrier.[17][18] Studies have shown that **Oleyl Alcohol** promotes the permeation of both water-soluble and oil-soluble drugs by disorganizing the lamellar arrangement of epidermal lipids.[8]

A comparative study with oleic acid revealed that while both enhance permeation, **Oleyl Alcohol** does so with less disruption to the skin barrier's integrity, as measured by transepidermal water loss (TEWL).[16][17] This suggests **Oleyl Alcohol** may offer a more favorable safety profile for chronic topical applications. Furthermore, it has been shown to create a drug reservoir within the skin, potentially allowing for a sustained release of the API into underlying tissues.[17]



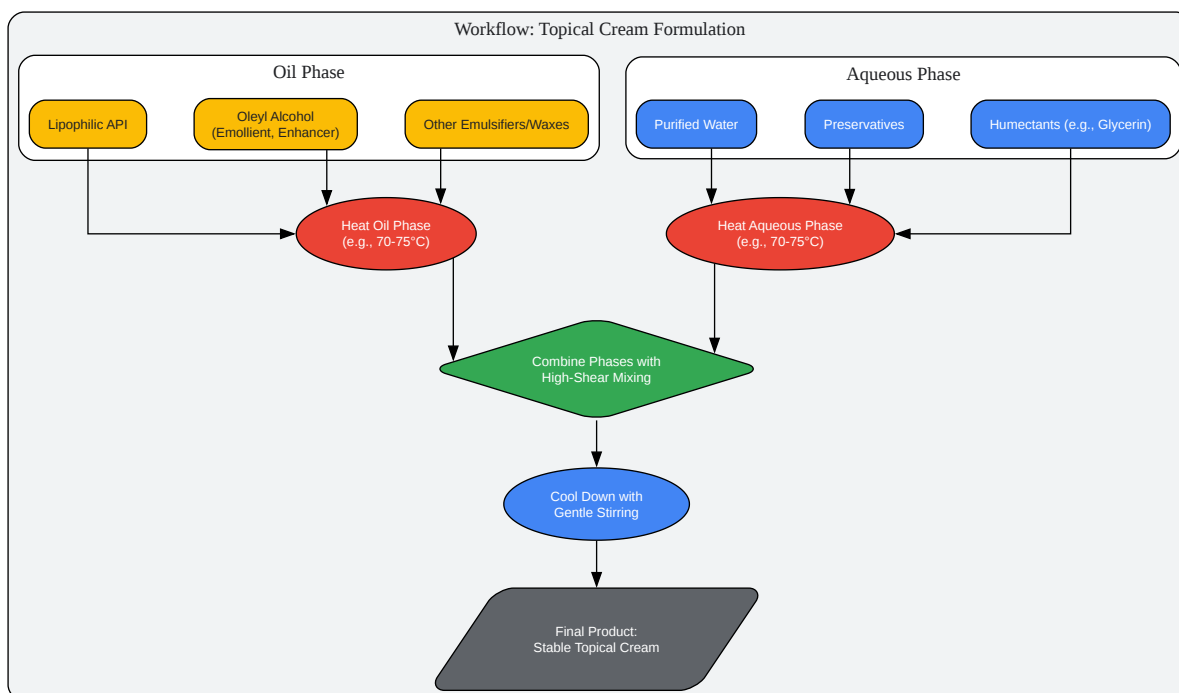
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Caption: Mechanism of **Oleyl Alcohol** enhancing skin permeability.

Applications in Pharmaceutical Formulations

The multifaceted properties of **Oleyl Alcohol** enable its use in a wide array of pharmaceutical dosage forms, particularly for topical and transdermal delivery.[12]

- **Emollient and Thickener:** In creams, lotions, and ointments, it acts as an emollient, imparting a smooth, soft feel to the skin. It also functions as a viscosity-increasing agent and emulsion stabilizer, ensuring the physical stability of formulations containing both oil and water phases.
- **Solubilizing Agent:** Its lipophilic nature makes it an effective solvent and solubilizing agent, improving the bioavailability of poorly soluble APIs in topical preparations.[\[19\]](#)[\[20\]](#)
- **Transdermal Delivery Systems:** **Oleyl Alcohol** is a key component in the development of transdermal patches, where its role as a penetration enhancer is critical for delivering a systemic therapeutic effect.
- **Novel Drug Delivery Systems:** Its utility extends to advanced formulations.
 - **Liposomes:** **Oleyl Alcohol** has been incorporated into novel pH-sensitive liposome formulations.[\[21\]](#) These liposomes remain stable at physiological pH but destabilize in acidic environments (like endosomes or tumor microenvironments), triggering the release of their encapsulated drug payload.[\[21\]](#)[\[22\]](#) Formulations containing **Oleyl Alcohol** have shown superior stability in serum compared to first-generation liposomes.[\[21\]](#)[\[22\]](#)
 - **Nanoemulsions:** It is used in the preparation of nanoemulsions, which are stable, transparent formulations that can enhance skin hydration and API delivery.[\[23\]](#)
 - **Aerosol Formulations:** It has been investigated for use in aerosol formulations for delivering drugs like insulin and albuterol to the lungs.[\[12\]](#)[\[20\]](#)



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Caption: General workflow for formulating a topical cream with **Oleyl Alcohol**.

Analytical Methodologies for Quality Control

Ensuring the purity and identity of **Oleyl Alcohol** is paramount for its use in pharmaceuticals. The United States Pharmacopeia (USP) provides a monograph outlining specific tests.[\[24\]](#)[\[25\]](#) Gas Chromatography with Flame Ionization Detection (GC-FID) is the standard method for assaying **Oleyl Alcohol** and quantifying related fatty alcohol impurities.[\[26\]](#)

Exemplary GC-FID Protocol (Based on USP Monograph Principles):

- System Preparation: A GC system equipped with an FID and a suitable capillary column (e.g., a polar phase like PerkinElmer Elite 225) is used.[\[26\]](#)
- Internal Standard Solution: A solution of a different, non-interfering alcohol (e.g., 1-pentadecanol) is prepared in ethanol at a concentration of approximately 1 mg/mL.[\[26\]](#)[\[27\]](#)
- Standard Solution Preparation: Accurately weigh and dissolve USP reference standards of **Oleyl Alcohol** and known potential impurities (e.g., lauryl, myristyl, cetyl, stearyl alcohols) in the internal standard solution.[\[26\]](#)[\[27\]](#) Gentle heating in a sealed vial (e.g., 50°C water bath) may be required to ensure complete dissolution.[\[27\]](#)[\[28\]](#)
- Sample Solution Preparation: Prepare a solution of the **Oleyl Alcohol** sample to be tested in the internal standard solution at the same concentration as the standard.[\[28\]](#)
- Chromatographic Conditions:
 - Injector Temperature: ~270 °C[\[26\]](#)
 - Detector Temperature: ~280 °C[\[26\]](#)
 - Carrier Gas: Hydrogen or Helium[\[26\]](#)
 - Injection: A small volume (e.g., 0.5 µL) is injected with a defined split ratio.[\[26\]](#)
 - Temperature Program: A temperature gradient is used to separate the different fatty alcohols based on their boiling points and column interaction.
- System Suitability: Before sample analysis, inject the standard solution to verify system performance. The resolution between critical pairs of alcohols (e.g., cetyl and stearyl, stearyl and oleyl) must meet the monograph's requirements.[\[26\]](#)

- Analysis: Inject the sample solution and integrate the peak areas for the internal standard, **Oleyl Alcohol**, and any impurities. The purity and impurity levels are calculated based on the relative peak area ratios compared to the standards.[26]

Other quality control tests include determining the acid value, iodine value, and hydroxyl value to ensure the material meets specifications.[24]

Safety and Toxicology Profile

Oleyl Alcohol is generally regarded as a nontoxic and nonirritant material at the concentrations typically employed in pharmaceutical and cosmetic formulations.[12][20]

- Acute Toxicity: Acute oral and percutaneous toxicity studies in animals have demonstrated a very low order of toxicity.[12][14] Formulations containing up to 20% **Oleyl Alcohol** administered orally to rats at high doses caused no deaths or toxic effects.[12][20]
- Irritation and Sensitization: It has a low potential for skin irritation and sensitization in humans.[14][29] However, some cases of contact dermatitis have been reported, and it may cause mild skin or eye irritation upon direct contact with the undiluted material.[9][12][30]
- Regulatory Status: The Cosmetic Ingredient Review (CIR) Expert Panel has assessed the available scientific data and concluded that **Oleyl Alcohol** is safe as used in cosmetics.[14][29] The U.S. FDA has also approved its use as a multipurpose additive for direct addition to food and as an indirect food additive.[29]

Standard handling precautions, such as wearing protective gloves and safety glasses, should be observed when working with the neat chemical.[9][30] It should be stored in well-closed containers in a cool, dry place.[9][12]

Conclusion

Oleyl Alcohol (CAS 143-28-2) is a highly versatile and functional excipient that is indispensable to the modern pharmaceutical formulator. Its unique physicochemical properties, stemming from its unsaturated C18 structure, make it an effective emollient, solubilizer, and emulsion stabilizer. Critically for drug development, its proven ability to act as a skin penetration enhancer—by reversibly fluidizing the stratum corneum lipids—positions it as a key enabler for advanced topical and transdermal therapies. Supported by a strong safety profile and well-

defined analytical methods, **Oleyl Alcohol** will continue to be a component of choice for researchers and scientists aiming to optimize drug delivery through the skin and develop novel formulation platforms like pH-sensitive liposomes and nanoemulsions.

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